

Sinensetin-d3: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Sinensetin-d3

Cat. No.: B15143625

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For researchers, scientists, and professionals in drug development, this document provides a concise technical guide to **Sinensetin-d3**, a deuterated analog of the naturally occurring polymethoxylated flavone, Sinensetin. This guide covers its fundamental properties, biological activities, and associated experimental methodologies.

Core Compound Identification

Here are the key identifiers for **Sinensetin-d3** and its non-deuterated counterpart, Sinensetin.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Sinensetin-d3	1438399-79-1[1][2]	C20H17D3O7[1]	375.39[1]
Sinensetin	2306-27-6[3][4][5][6]	C20H20O7[5][7]	372.37[3][6][8]

Biological Activity and Mechanisms of Action

Sinensetin exhibits a broad range of pharmacological activities, positioning it as a compound of interest for further investigation in drug discovery. Its effects are attributed to the modulation of several key cellular signaling pathways.

Anti-Cancer and Anti-Proliferative Effects

Sinensetin has demonstrated significant anti-cancer properties across various cancer cell lines. Its mechanisms include the induction of apoptosis (programmed cell death), cell cycle arrest, and inhibition of cell migration and invasion.^[9] These effects are mediated through the regulation of multiple signaling pathways.

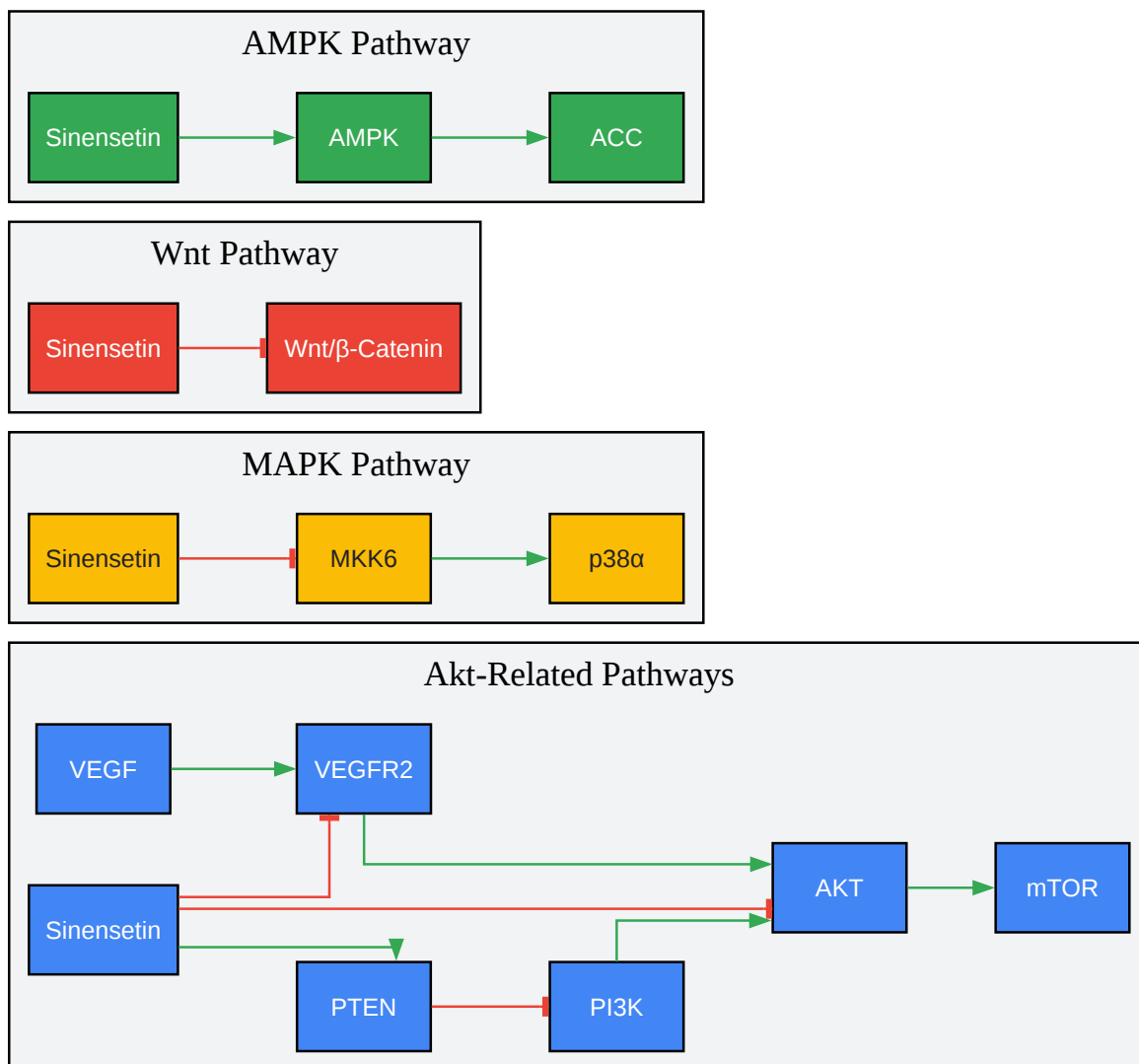
One of the primary pathways targeted by Sinensetin is the PTEN/PI3K/AKT signaling pathway. In gallbladder adenocarcinoma cells, Sinensetin treatment led to the inhibition of this pathway, resulting in reduced cell viability.^{[9][10]}

Furthermore, in non-small cell lung cancer (NSCLC), Sinensetin has been identified as a selective inhibitor of Mitogen-Activated Protein Kinase Kinase 6 (MKK6). This inhibition subsequently suppresses the MKK6-p38 α signaling pathway, which is crucial for cell proliferation and survival.^[11]

In liver cancer, Sinensetin has been shown to suppress angiogenesis by targeting the VEGF/VEGFR2/AKT signaling pathway.^{[11][12]} It also has been found to protect against pulmonary fibrosis by inhibiting the Wnt/ β -Catenin signaling pathway.^[12]

In human T-cell lymphoma, Sinensetin induces apoptosis and autophagy through the Akt/mTOR signaling pathway.^[13]

Below is a diagram illustrating the key signaling pathways modulated by Sinensetin.



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Key signaling pathways modulated by Sinensetin.

Anti-Inflammatory and Other Activities

Sinensetin also exhibits anti-inflammatory properties by regulating the protein level of IκB-α, a key component in the NF-κB signaling pathway.[13] Additionally, it has been reported to have anti-fungal and anti-histamine activities.[1] In the context of metabolic regulation, Sinensetin has been shown to be involved in the AMPK signaling pathway, which plays a central role in cellular energy homeostasis.[13]

Quantitative Data Summary

The following tables summarize key quantitative data related to the biological activity of Sinensetin.

Table 1: Inhibitory Concentrations of Sinensetin

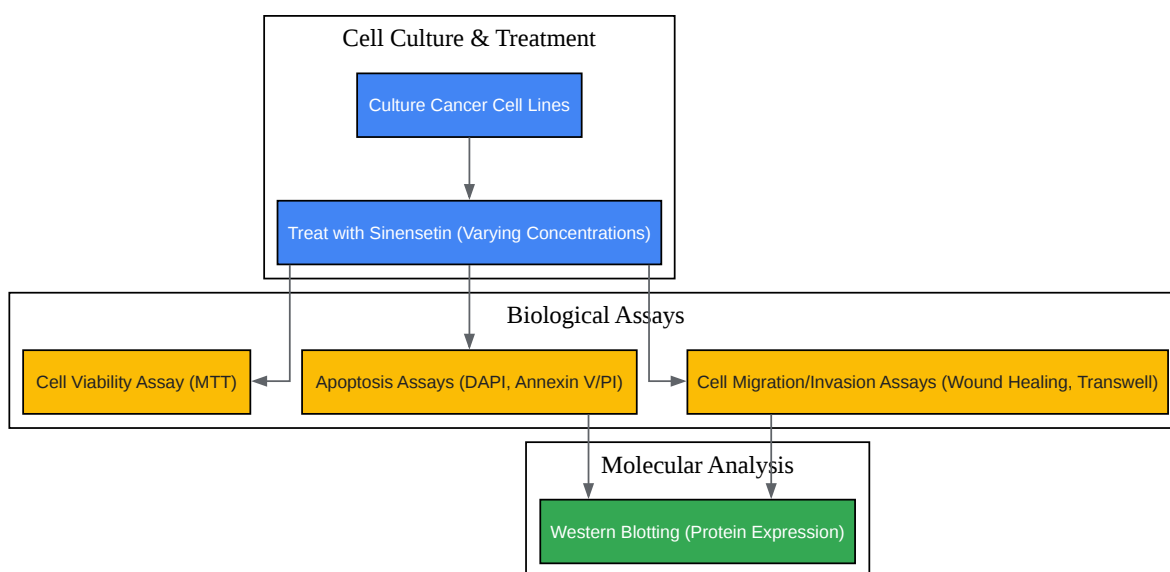
Activity	Cell Line/Target	IC50 Value	Reference
Anti-histamine Release (Antigen-stimulated)	-	44 μ M	[13]
Anti-histamine Release (TPA-stimulated)	-	26 μ M	[13]
P-glycoprotein Inhibition	AML-2/D100 cells	1.14 μ M	[14]

Table 2: Effects of Sinensetin on Protein Expression and Other Biological Readouts

Pathway/Process	Target	Effect	Concentration	Cell Line	Reference
Apoptosis	Bcl-2	Downregulation	6.12, 12.5, 25 μ M	TJ-GBC2	[9]
Apoptosis	Bax	Upregulation	6.12, 12.5, 25 μ M	TJ-GBC2	[9]
Cell Invasion	MMP-2, MMP-9	Downregulation	6.12, 12.5, 25 μ M	TJ-GBC2	[9]
Lipid Metabolism	SREBP-1c	Decrease	40 μ M	3T3-L1	[13]
AMPK Signaling	AMPK, ACC	Increased Phosphorylation	40 μ M	-	[13]

Experimental Protocols

A general workflow for investigating the anti-cancer effects of Sinensetin is outlined below. This workflow is representative of the methodologies cited in the literature.[9][10]



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A generalized experimental workflow for studying Sinensetin.

Detailed Methodologies

- **Cell Viability Assay (MTT):** Cancer cells are seeded in 96-well plates and treated with various concentrations of Sinensetin. After a specified incubation period, MTT reagent is added, and the resulting formazan crystals are dissolved. The absorbance is then measured to determine cell viability.[9]
- **Apoptosis Assays:**

- DAPI Staining: Cells treated with Sinensetin are stained with DAPI, a fluorescent stain that binds to DNA. Apoptotic cells exhibit characteristic nuclear condensation and fragmentation, which can be visualized under a fluorescence microscope.[10]
- Annexin V/Propidium Iodide (PI) Staining: This flow cytometry-based assay distinguishes between viable, early apoptotic, late apoptotic, and necrotic cells. Annexin V binds to phosphatidylserine on the outer leaflet of the cell membrane in apoptotic cells, while PI enters and stains the DNA of cells with compromised membranes.[10]
- Western Blotting: This technique is used to detect and quantify the expression levels of specific proteins. Following treatment with Sinensetin, cell lysates are prepared, and proteins are separated by gel electrophoresis, transferred to a membrane, and probed with antibodies specific to the proteins of interest (e.g., Bcl-2, Bax, MMP-2, MMP-9).[9]
- Cell Migration and Invasion Assays:
 - Wound Healing Assay: A "scratch" is made in a confluent monolayer of cells. The ability of the cells to migrate and close the wound over time is monitored and quantified.[10]
 - Transwell Invasion Assay: Cells are seeded in the upper chamber of a Transwell insert coated with a basement membrane matrix. The lower chamber contains a chemoattractant. The number of cells that invade through the matrix and migrate to the lower chamber is quantified.[9]
- Isolation and Purification: Sinensetin can be isolated from natural sources, such as the peels of *Citrus reticulata*, using techniques like column chromatography (e.g., Sephadex LH-20, silica gel) and preparative Thin Layer Chromatography (TLC).[7][13] High-Speed Counter-Current Chromatography (HSCCC) and preparative High-Performance Liquid Chromatography (HPLC) have also been employed for its separation.[7][13]

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